

Dibenzylamine-d10 safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Dibenzylamine-d10*

Cat. No.: *B592465*

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A Comprehensive Safety Guide to Dibenzylamine-d10

Introduction: This technical guide provides a detailed overview of the safety information for **Dibenzylamine-d10**. It is important to note that comprehensive safety data for the deuterated form, **Dibenzylamine-d10** (CAS 923282-09-1), is not extensively available. Therefore, this document primarily relies on the well-documented safety profile of its non-deuterated analogue, Dibenzylamine (CAS 103-49-1), as a surrogate. The primary difference between these compounds is isotopic substitution, which is generally not expected to significantly alter the fundamental chemical hazards. This guide is intended for researchers, scientists, and professionals in drug development who may handle this substance.

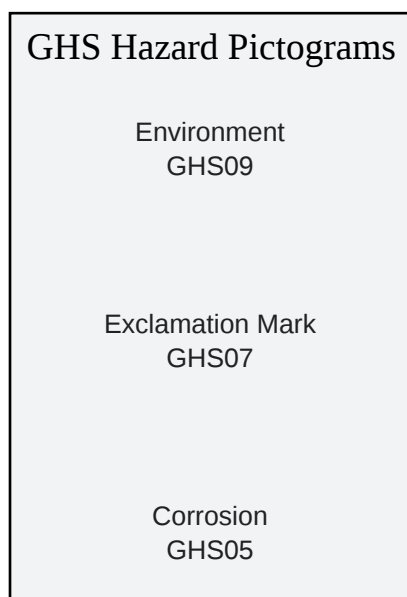
Chemical Identification

Identifier	Dibenzylamine	Dibenzylamine-d10
CAS Number	103-49-1[1][2][3]	923282-09-1[4]
Molecular Formula	C14H15N[1][3]	C14D10H5N[4]
Molecular Weight	197.28 g/mol [1]	207.34 g/mol [4]
Synonyms	N-(Phenylmethyl)benzenemethanamine, N,N-Dibenzylamine[1][2]	1-(2,3,4,5,6-pentadeuteriophenyl)-N-[(2,3,4,5,6-pentadeuteriophenyl)methyl]methanamine[4]

Hazard Identification and Classification

Dibenzylamine is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Pictograms:



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GHS Pictograms for Dibenzylamine.

Signal Word: Danger[2][5]

GHS Hazard Statements:[5]

- H302: Harmful if swallowed.[1][5]
- H314: Causes severe skin burns and eye damage.[1][5]
- H315: Causes skin irritation.[1][6]
- H318: Causes serious eye damage.[1][3]
- H319: Causes serious eye irritation.[1][6]
- H401: Toxic to aquatic life.
- H410: Very toxic to aquatic life with long lasting effects.[1][6]

GHS Precautionary Statements (selected):[5]

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[5]
- P273: Avoid release to the environment.[5]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[5]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5]
- P501: Dispose of contents/ container to an approved waste disposal plant.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Dibenzylamine.

Property	Value
Physical State	Liquid[3][7]
Appearance	Colorless to light yellow oily liquid[8]
Odor	Ammonia-like[3][7][8]
Melting Point	-26 °C (-14.8 °F)[3]
Boiling Point	300 °C (572 °F)[3][8]
Density	1.026 g/mL at 25 °C[8]
Flash Point	143 °C (289.4 °F) - closed cup
Autoignition Temperature	425 °C (797 °F)[3]
Water Solubility	0.05 g/L (at 20 °C)[3]
Vapor Pressure	0.3 Pa at 20 °C[3]

Toxicological Information

Dibenzylamine is harmful if swallowed and causes severe skin burns and eye damage.[2][7]

Acute Toxicity Data:

Route	Species	Value	Test Guideline
Dermal	Rat	LD50 > 2,000 mg/kg	OECD Test Guideline 402
Oral	-	Acute toxicity, Category 4	-

Skin Corrosion/Irritation:

- Species: Rabbit
- Result: Corrosive, category 1C (responses occur after exposures between 1 and 4 hours).

Germ Cell Mutagenicity:

- Test: Ames test
- System: *S. typhimurium*
- Result: Negative

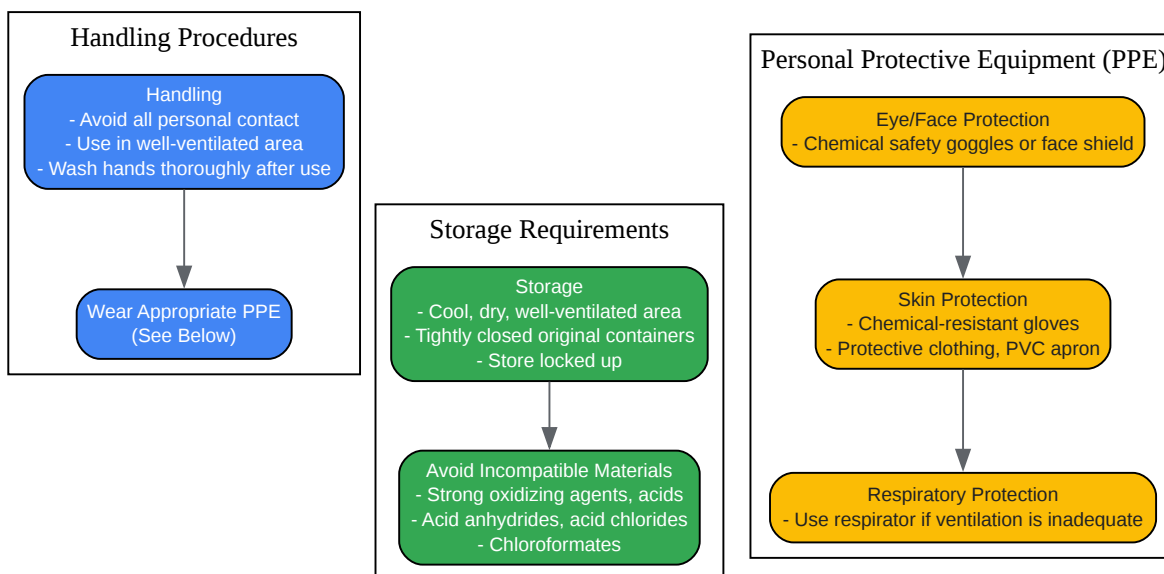
Experimental Protocols

Dermal Toxicity Study (as per OECD Test Guideline 402): The acute dermal toxicity of Dibenzylamine was assessed in rats. A limit test was likely performed where a dose of 2,000 mg/kg of the substance was applied to the shaved skin of the animals. The application site was covered with a porous gauze dressing for a 24-hour exposure period. The animals were observed for mortality and clinical signs of toxicity for up to 14 days. The result, LD50 > 2,000 mg/kg, indicates that the lethal dose is above this limit.

Ames Test (as per OECD Test Guideline 471): This in vitro test for bacterial reverse mutation assesses the potential of a substance to induce gene mutations. Strains of *Salmonella typhimurium* that carry mutations in genes involved in histidine synthesis are used. The bacteria are exposed to the test substance with and without a metabolic activation system (S9 mix). A positive result is indicated by a significant increase in the number of revertant colonies compared to the control. The negative result for Dibenzylamine suggests it is not mutagenic under the conditions of this test.

Handling, Storage, and Personal Protective Equipment (PPE)

Safe Handling and Storage Workflow:



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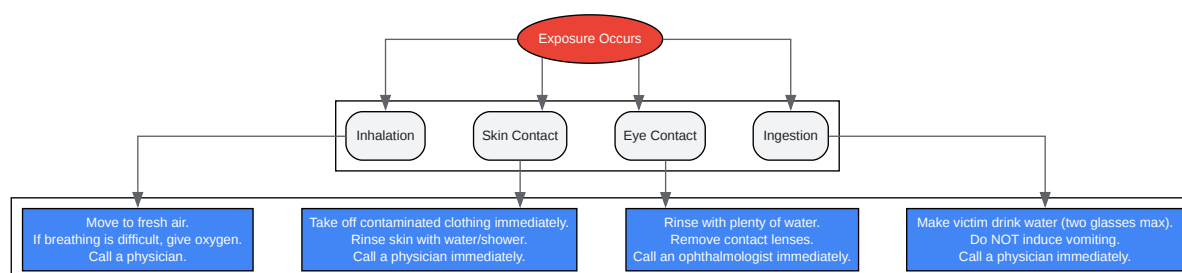
Workflow for safe handling, storage, and PPE.

Specific PPE Recommendations:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9]
- **Skin Protection:** Wear appropriate gloves and clothing to prevent skin exposure.[3][9] A PVC apron is also recommended.[7]
- **Respiratory Protection:** A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[9]

Emergency Procedures

First Aid and Emergency Response Logical Flow:



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Emergency first aid procedures by exposure route.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[9]
- Specific Hazards: Combustible. Vapors are heavier than air and may form explosive mixtures with air on intense heating. Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[3][7]

Accidental Release Measures:

- Clean up spills immediately.[7][9]
- Avoid breathing vapors and contact with skin and eyes.[7]
- Absorb the spill with inert material (e.g., dry sand or earth) and place it into a chemical waste container.[9]
- Prevent the product from entering drains as it is very toxic to aquatic life.[2]

Ecological Information

Dibenzylamine is classified as very toxic to aquatic life with long-lasting effects.^[2] Discharge into the environment must be avoided.

Ecotoxicity Data:

Test	Species	Value	Exposure Time	Test Guideline
Toxicity to algae	Desmodesmus subspicatus (green algae)	NOEC: 0.1 mg/l	72 h	OECD Test Guideline 201
Toxicity to microorganisms	Activated sludge	EC50: 171 mg/l	30 min	OECD Test Guideline 209

Persistence and Degradability:

- Result: Not readily biodegradable.
- Biodegradation: 3% after 28 days.

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions.
- Conditions to Avoid: Incompatible products.^[3]
- Incompatible Materials: Strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.^{[2][3]}
- Hazardous Decomposition Products: Nitrogen oxides (NO_x), Carbon monoxide (CO), Carbon dioxide (CO₂).^[3]

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Chemicals should be left in their original containers, and not mixed with other waste.

Uncleaned containers should be handled as the product itself. This material and its container must be disposed of as hazardous waste.[7]

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